

# An In-depth Technical Guide to (2,4-Bis(decyloxy)phenyl)methanol

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## Compound of Interest

Compound Name: (2,4-Bis(decyloxy)phenyl)methanol

Cat. No.: B8196620

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This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and potential applications of **(2,4-Bis(decyloxy)phenyl)methanol**, tailored for researchers, scientists, and professionals in the field of drug development and materials science.

## Core Compound Data

**(2,4-Bis(decyloxy)phenyl)methanol** is an aromatic alcohol characterized by a phenyl ring substituted with two decyloxy groups and a methanol group. This structure imparts significant lipophilicity, making it a valuable intermediate in the synthesis of specialized organic molecules.

Property	Value	Citations
Molecular Weight	420.67 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>27</sub> H <sub>48</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	2725764-22-5	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	529.5±35.0 °C (Predicted)	<a href="#">[1]</a> <a href="#">[3]</a>
Density	0.938±0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a>
Storage Conditions	2-8°C, sealed in a dry environment	<a href="#">[1]</a> <a href="#">[2]</a>

## Synthesis and Experimental Protocols

The synthesis of **(2,4-Bis(decyloxy)phenyl)methanol** typically involves a two-step process: etherification of a dihydroxybenzene derivative followed by reduction of a carbonyl group. While specific, detailed experimental data for this exact compound is not readily available in the public domain, a general protocol can be extrapolated from the synthesis of structurally similar compounds.

### General Synthetic Route:

A common synthetic pathway involves the Williamson ether synthesis to introduce the decyloxy chains, followed by the reduction of a benzaldehyde to the corresponding benzyl alcohol.

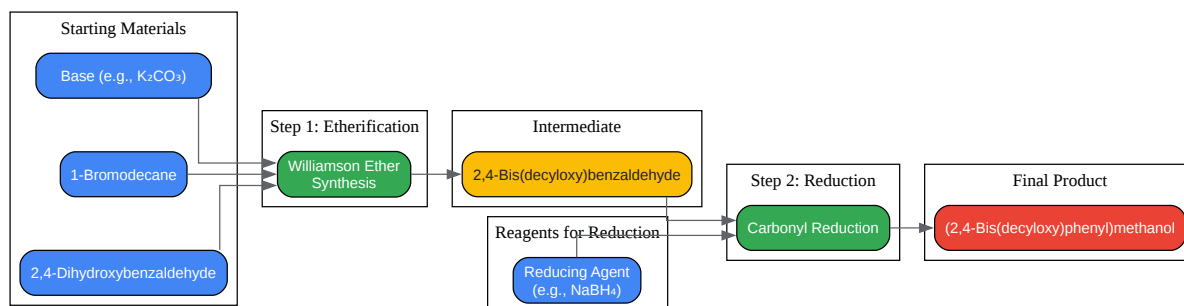
#### Step 1: Etherification of 2,4-Dihydroxybenzaldehyde

- Reactants: 2,4-dihydroxybenzaldehyde, 1-bromodecane (2 equivalents), and a base such as potassium carbonate ( $K_2CO_3$ ).
- Solvent: A polar aprotic solvent like dimethylformamide (DMF) or acetone.
- Procedure:
  - Dissolve 2,4-dihydroxybenzaldehyde and potassium carbonate in the chosen solvent in a round-bottom flask equipped with a reflux condenser.
  - Add 1-bromodecane to the mixture.
  - Heat the reaction mixture to reflux and maintain for several hours until the reaction is complete (monitoring by thin-layer chromatography).
  - After cooling, the mixture is poured into water and extracted with an organic solvent (e.g., ethyl acetate).
  - The organic layer is washed, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield crude 2,4-bis(decyloxy)benzaldehyde.

#### Step 2: Reduction to **(2,4-Bis(decyloxy)phenyl)methanol**

- Reactants: 2,4-bis(decyloxy)benzaldehyde and a reducing agent such as sodium borohydride ( $\text{NaBH}_4$ ) or lithium aluminum hydride ( $\text{LiAlH}_4$ ).
- Solvent: An alcohol such as methanol or ethanol for  $\text{NaBH}_4$ , or an ether like tetrahydrofuran (THF) for  $\text{LiAlH}_4$ .
- Procedure:
  - Dissolve the crude 2,4-bis(decyloxy)benzaldehyde in the appropriate solvent in a flask cooled in an ice bath.
  - Slowly add the reducing agent to the solution.
  - Allow the reaction to stir for a period, monitoring for the disappearance of the starting material.
  - Quench the reaction carefully (e.g., with water or a dilute acid).
  - Extract the product with an organic solvent.
  - The combined organic extracts are washed, dried, and concentrated.
  - The final product, **(2,4-Bis(decyloxy)phenyl)methanol**, can be purified by column chromatography on silica gel.

The synthesis workflow is illustrated in the diagram below.



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General synthesis workflow for **(2,4-Bis(decyloxy)phenyl)methanol**.

## Applications and Research Interest

**(2,4-Bis(decyloxy)phenyl)methanol** serves as a versatile building block in several areas of chemical research and material science.

- **Liquid Crystals and Surfactants:** Its long alkoxy chains make it an ideal precursor for the synthesis of liquid crystalline materials and specialty surfactants.<sup>[1]</sup>
- **Photoresponsive Polymers:** The aromatic core and reactive hydroxyl group allow for its incorporation into polymers that can respond to light, opening avenues for advanced materials development.<sup>[1]</sup>
- **Organic Synthesis:** It is a key starting material for creating more complex organic molecules.<sup>[4]</sup>
- **Biological and Medicinal Chemistry:** The compound and its derivatives are being investigated for potential antimicrobial and anti-inflammatory properties, indicating its relevance in drug discovery.<sup>[4]</sup>

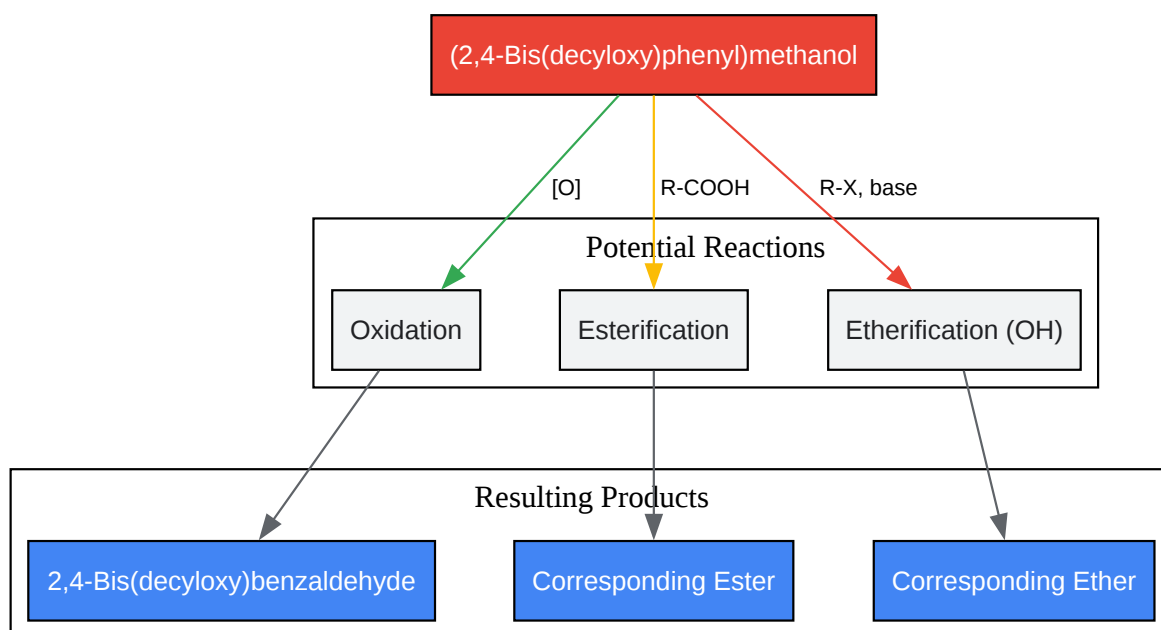
- Industrial Applications: Due to its unique structural properties, it finds use in the production of specialized polymers and coatings.[4]

## Chemical Reactivity

The functional groups of **(2,4-Bis(decyloxy)phenyl)methanol** dictate its chemical reactivity, allowing for a range of transformations.

- Oxidation: The primary alcohol group can be oxidized to form the corresponding aldehyde (2,4-bis(decyloxy)benzaldehyde) or carboxylic acid, using appropriate oxidizing agents.[4]
- Reduction: While already a reduced form, further reduction of the aromatic ring is possible under harsh conditions. More commonly, derivatives of this compound can be reduced.[4]
- Substitution: The aromatic ring can undergo electrophilic aromatic substitution reactions. The hydroxyl group can also be substituted or converted into other functional groups.[4]

The general reactivity is depicted in the following signaling pathway diagram.



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Chemical reactivity pathways of **(2,4-Bis(decyloxy)phenyl)methanol**.

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## References

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